

Application Notes and Protocols for (2R)-Pentane-2-thiol in Aroma Research

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Compound of Interest

Compound Name: (2R)-Pentane-2-thiol

Cat. No.: B15414635

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These application notes provide a comprehensive overview of the use of **(2R)-Pentane-2-thiol** in aroma research, including its sensory properties, analytical methodologies, and the underlying biological pathways for its perception.

(2R)-Pentane-2-thiol, a chiral sulfur compound, is a significant contributor to the aroma of various tropical fruits. Its potent and complex aroma profile makes it a molecule of high interest in the fields of flavor chemistry, food science, and sensory neuroscience. Understanding its properties and the methods for its analysis is crucial for product development, quality control, and fundamental aroma research.

Sensory Profile and Quantitative Data

(2R)-Pentane-2-thiol is characterized by a complex aroma profile, possessing both fruity and sulfurous notes. It is a key aroma compound found in guava and yellow passion fruit[1]. The sensory characteristics of the racemic mixture, 2-pentanethiol, are described as sulfurous, gassy, with notes of roasted savory coffee and bacon, and a tropical, pulpy pineapple-like fruitiness[1].

While a specific odor threshold for the (2R)-enantiomer is not readily available in the literature, the properties of the racemic mixture provide a valuable reference point. The sensory impact of chiral thiols can differ between enantiomers, and further research into the specific sensory properties of each is warranted.

Table 1: Sensory and Physicochemical Properties of 2-Pentanethiol

Property	Value	Reference
Aroma Descriptors	Sulfurous, ripe fruity, pineapple, tropical fruit-like, sautéed and roasted savory nuance	[1]
Taste Descriptors	Sulfurous, coffee, bacon, roasted savory, tropical pulpy pineapple-like	[1]
Natural Occurrence	Guava, Yellow Passion Fruit	[1]
Molecular Formula	C5H12S	
Molecular Weight	104.21 g/mol	
Boiling Point	101 °C	[1]
Flash Point	80 °F (26.67 °C)	[1]
Solubility	Slightly soluble in water; soluble in alcohol	

Experimental Protocols

The analysis of volatile thiols like **(2R)-Pentane-2-thiol** presents analytical challenges due to their low concentrations in food matrices and their high reactivity. The following protocols are synthesized from established methods for the analysis of volatile sulfur compounds in complex matrices.

Protocol 1: Sample Preparation for Analysis of (2R)-Pentane-2-thiol from a Food Matrix

This protocol describes a general procedure for the extraction and concentration of volatile thiols from a fruit matrix, suitable for subsequent analysis by Gas Chromatography-Olfactometry (GC-O) or Gas Chromatography-Mass Spectrometry (GC-MS).

Materials:

- Food sample (e.g., guava puree)
- Dichloromethane (CH_2Cl_2), high purity
- Anhydrous sodium sulfate (Na_2SO_4)
- Internal standard (e.g., 2-heptanethiol, if not naturally present in the sample)
- Centrifuge
- Rotary evaporator
- Vigreux column
- Glassware

Procedure:

- Homogenization: Homogenize the food sample to a puree.
- Internal Standard Addition: Add a known amount of the internal standard to the homogenized sample. This will be used for quantification.
- Solvent Extraction:
 - Perform a liquid-liquid extraction of the puree with dichloromethane. A typical ratio is 2:1 (solvent:sample, v/w).
 - Repeat the extraction three times to ensure efficient recovery of the volatile compounds.
- Drying: Combine the organic extracts and dry them over anhydrous sodium sulfate to remove any residual water.
- Concentration:
 - Carefully concentrate the dried extract using a rotary evaporator at a low temperature (e.g., 30-35 °C) to minimize the loss of volatile compounds.

- Further concentrate the extract to a final volume of approximately 1-2 mL using a Vigreux column.
- Storage: Store the final extract at -20 °C in a sealed vial until analysis.

Protocol 2: Analysis by Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with human sensory perception. It allows for the identification of odor-active compounds in a complex mixture.

Instrumentation:

- Gas chromatograph equipped with a flame ionization detector (FID) and an olfactometry port.
- Capillary column suitable for volatile compound analysis (e.g., DB-Wax or equivalent polar column).
- Humidified air supply for the olfactometry port.

Procedure:

- Injection: Inject a small volume (e.g., 1-2 µL) of the prepared extract into the GC inlet.
- Chromatographic Separation:
 - Use a suitable temperature program to separate the volatile compounds. A typical program might start at 40 °C, hold for 2 minutes, and then ramp up to 220 °C at a rate of 5 °C/min.
 - The effluent from the column is split between the FID and the olfactometry port.
- Olfactometry Analysis:
 - A trained panelist sniffs the effluent from the olfactometry port and records the time, duration, and description of any detected odors.

- The data from the olfactometry analysis is then correlated with the peaks from the FID chromatogram to identify the retention times of the odor-active compounds.
- Identification: The identification of **(2R)-Pentane-2-thiol** can be confirmed by comparing its retention time and odor description with that of an authentic standard analyzed under the same conditions.

Signaling Pathway for Thiol Perception

The perception of odors, including thiols, is initiated by the interaction of odorant molecules with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. These receptors are G-protein coupled receptors (GPCRs).

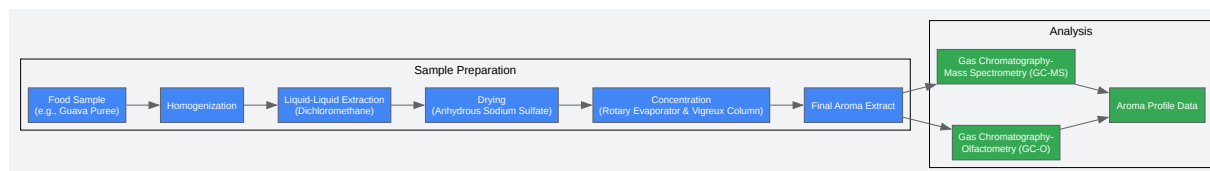
Recent research has identified a specific human olfactory receptor, OR2T11, that is responsive to low-molecular-weight thiols. The activation of this receptor is notably modulated by the presence of copper ions. This suggests a potential mechanism where metal ions play a role in the detection of certain sulfur compounds.

The general signaling cascade following the activation of an olfactory receptor is as follows:

- Binding: An odorant molecule, such as **(2R)-Pentane-2-thiol**, binds to its specific olfactory receptor (e.g., OR2T11).
- G-protein Activation: This binding event causes a conformational change in the receptor, which in turn activates a coupled G-protein (G α olf).
- Adenylyl Cyclase Activation: The activated G α olf stimulates adenylyl cyclase, an enzyme that converts ATP into cyclic AMP (cAMP).
- Ion Channel Opening: The increase in intracellular cAMP concentration leads to the opening of cyclic nucleotide-gated (CNG) ion channels.
- Depolarization: The influx of cations (Na⁺ and Ca²⁺) through the opened channels depolarizes the olfactory sensory neuron.
- Action Potential: If the depolarization reaches a certain threshold, an action potential is generated and transmitted along the axon of the neuron to the olfactory bulb in the brain,

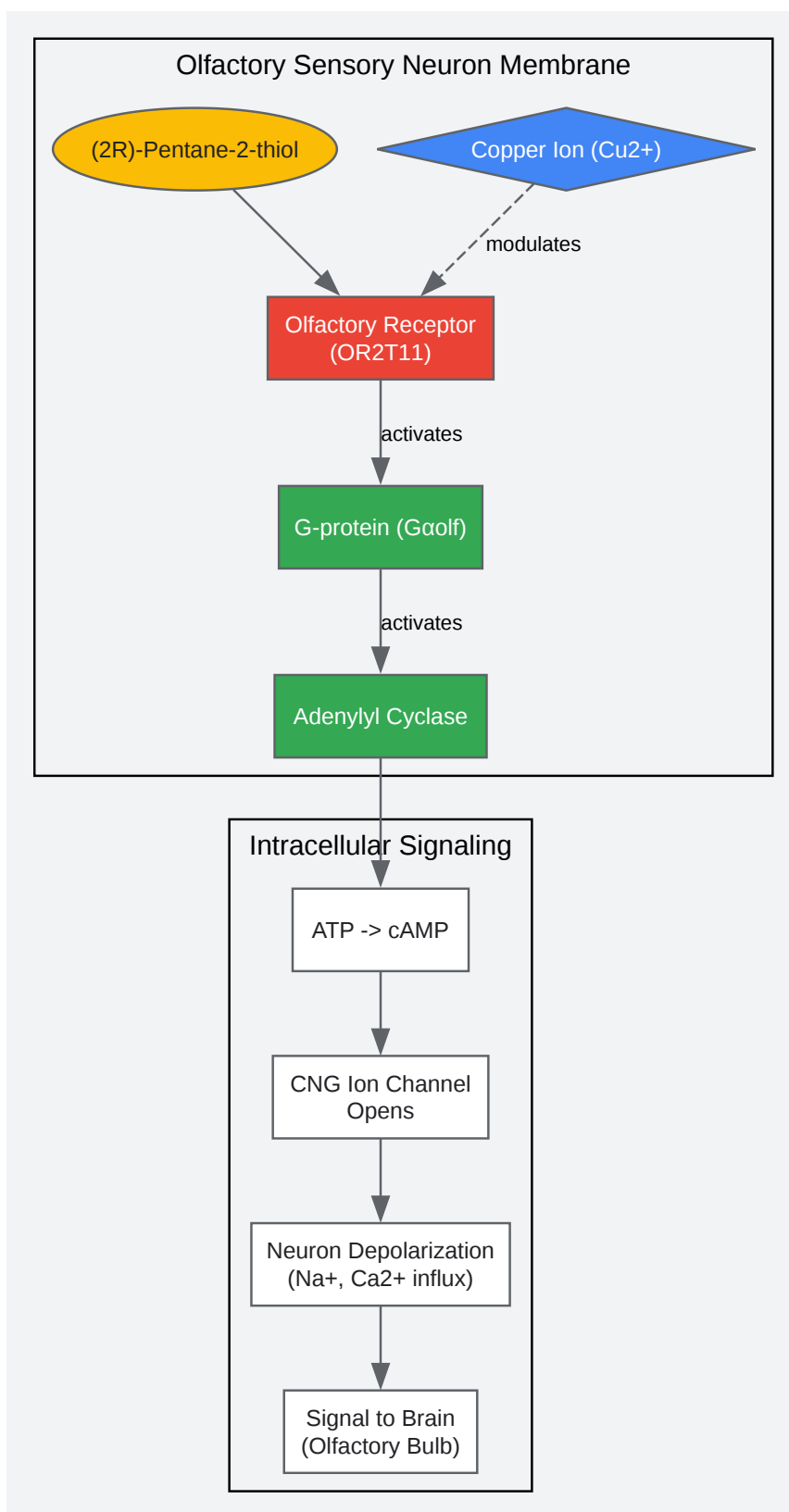
where the signal is further processed, leading to the perception of a specific smell.

Visualizations



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Figure 1: Experimental workflow for the analysis of **(2R)-Pentane-2-thiol**.



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References

- 1. Cas 2084-19-7, 2-Pentanethiol | lookchem [lookchem.com]
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